

Application Note & Protocol: 11(S)-HETE ELISA Kit for Serum Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 11(S)-Hepe

Cat. No.: B15570269

[Get Quote](#)

Introduction

11(S)-hydroxyeicosatetraenoic acid (11(S)-HETE) is a bioactive lipid mediator derived from the metabolism of arachidonic acid. Its formation occurs through enzymatic pathways involving cyclooxygenase (COX) and cytochrome P450 (CYP450) enzymes, as well as non-enzymatic lipid peroxidation.[1][2] As a signaling molecule, 11(S)-HETE is implicated in various physiological and pathological processes. Notably, studies have shown its ability to induce cellular hypertrophy, linking it to cardiovascular conditions.[1] This Enzyme-Linked Immunosorbent Assay (ELISA) kit provides a sensitive and specific method for the quantitative determination of 11(S)-HETE in human serum samples, enabling researchers to investigate its role in health and disease.

Principle of the Assay

This kit utilizes a competitive ELISA format, which is ideal for quantifying small molecules like 11(S)-HETE.[3][4][5] The assay is based on the competition between 11(S)-HETE present in the sample and a fixed amount of 11(S)-HETE conjugated to an enzyme—acetylcholinesterase (AChE) or horseradish peroxidase (HRP)—known as the tracer, for a limited number of binding sites on a specific polyclonal antibody.

The antibody is pre-coated onto the wells of a 96-well microplate. When the sample and tracer are added to the well, they compete to bind to the immobilized antibody. After an incubation period, the unbound components are washed away. A substrate is then added, which reacts with the enzyme on the bound tracer to produce a colored product. The intensity of the color is measured using a microplate reader. The concentration of 11(S)-HETE in the sample is inversely proportional to the signal intensity; high concentrations of 11(S)-HETE in the sample lead to less tracer binding and a weaker signal.^{[4][5][6]}

Kit Performance Characteristics

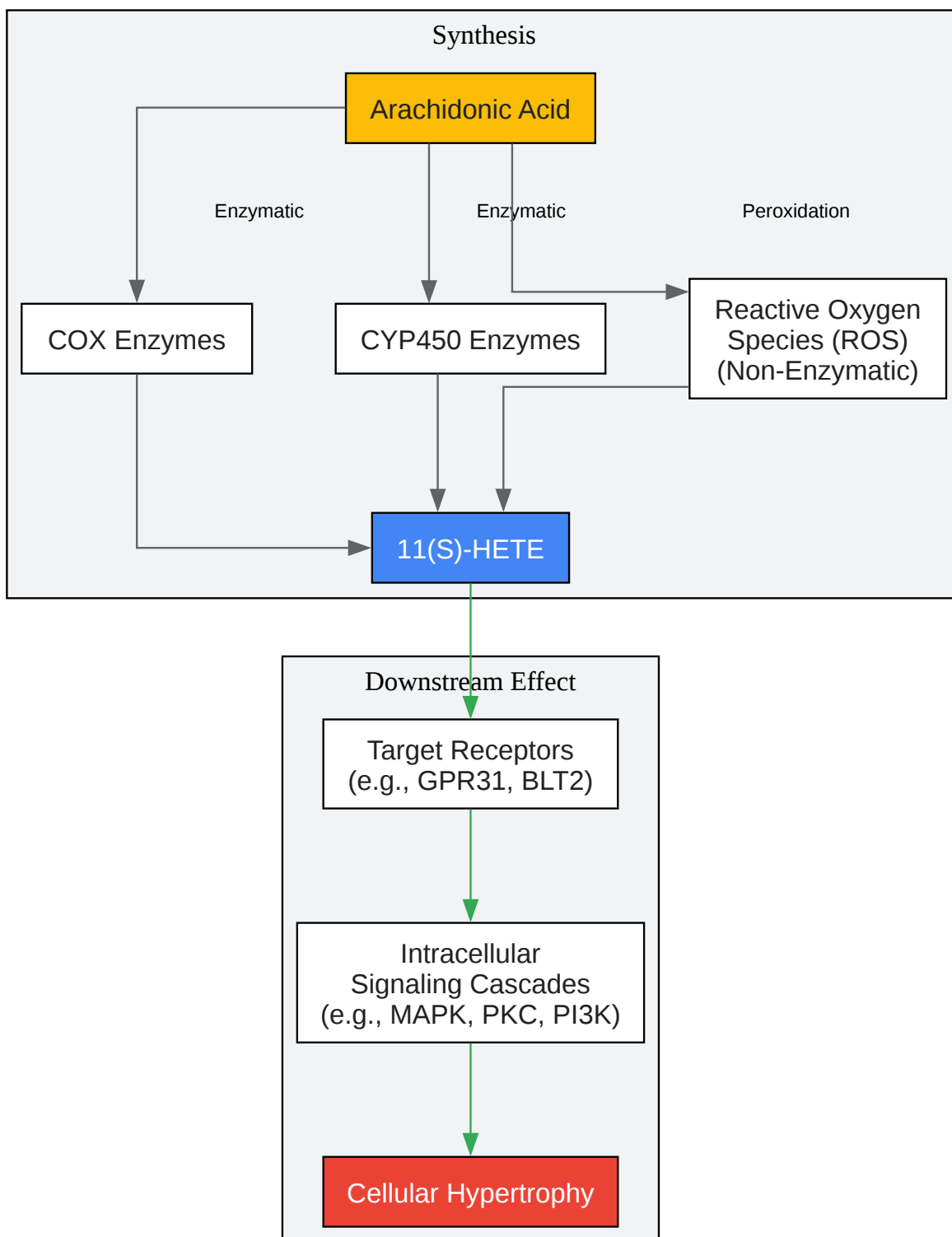
The following data are representative of the performance of a typical 11(S)-HETE competitive ELISA kit. Users should refer to the kit-specific datasheet for exact values.

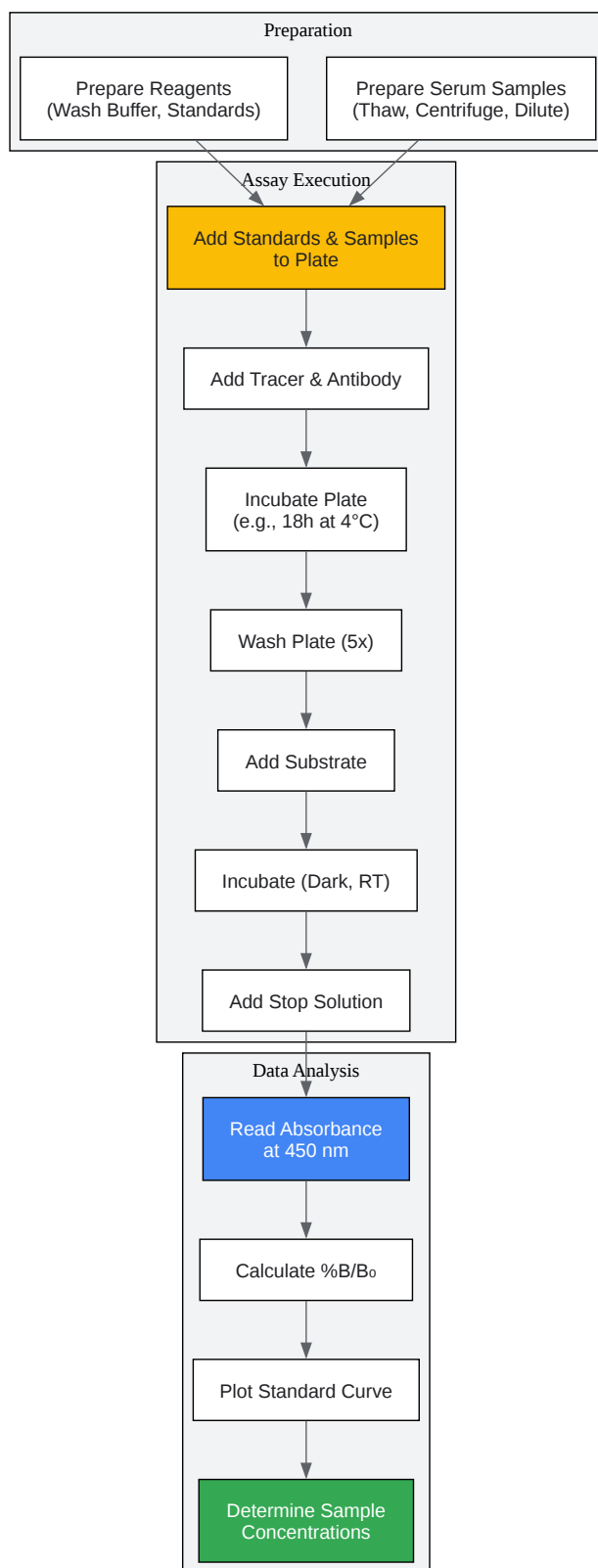
Parameter	Typical Value
Assay Type	Competitive ELISA
Sample Type	Serum, Plasma
Assay Range	~1.0 - 250 pg/mL
Sensitivity (80% B/B ₀)	~2.5 pg/mL
Midpoint (50% B/B ₀)	~15 - 35 pg/mL
Cross-Reactivity	11(R)-HETE: <10%12(S)-HETE: <1%15(S)-HETE: <1%Arachidonic Acid: <0.1%

Table 1: Representative performance data for an 11(S)-HETE ELISA Kit. Data is compiled for illustrative purposes based on similar lipid mediator assay kits.

11(S)-HETE Synthesis and Signaling Pathway

11(S)-HETE is synthesized from arachidonic acid and can influence cellular processes such as hypertrophy. The diagram below illustrates its primary synthesis pathways.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 11-Hydroxyeicosatetraenoics induces cellular hypertrophy in an enantioselective manner - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Biosynthesis, biological effects, and receptors of hydroxyeicosatetraenoic acids (HETEs) and oxoeicosatetraenoic acids (oxo-ETEs) derived from arachidonic acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Competitive ELISA - Creative Diagnostics [[creative-diagnostics.com](https://www.creative-diagnostics.com/)]
- 4. [cytoscientific.com](https://www.cytoscientific.com/) [[cytoscientific.com](https://www.cytoscientific.com/)]
- 5. What is a Competitive ELISA? - Echelon Biosciences [[echelon-inc.com](https://www.echelon-inc.com/)]
- 6. [antibody-creativebiolabs.com](https://www.antibody-creativebiolabs.com/) [[antibody-creativebiolabs.com](https://www.antibody-creativebiolabs.com/)]
- To cite this document: BenchChem. [Application Note & Protocol: 11(S)-HETE ELISA Kit for Serum Samples]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570269/docs#application-note-protocol-11-s-hete-elisa-kit-for-serum-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)